

A Comparative Analysis of Imidazoline Derivatives as Corrosion Inhibitors

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Compound of Interest

Compound Name: *Imidazoline acetate*

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A comprehensive guide for researchers and scientists on the performance and experimental evaluation of imidazoline-based corrosion inhibitors.

Imidazoline derivatives have emerged as a highly effective class of corrosion inhibitors, particularly for protecting carbon steel in various aggressive environments encountered in the oil and gas industry. Their efficacy stems from their unique molecular structure, featuring a polar imidazoline ring that adsorbs onto the metal surface and a nonpolar hydrocarbon tail that forms a protective hydrophobic barrier. This guide provides a comparative overview of different imidazoline derivatives, supported by quantitative experimental data, detailed methodologies, and visual representations of their mechanism and evaluation workflow.

Performance Comparison of Imidazoline Derivatives

The inhibition efficiency of imidazoline derivatives is influenced by factors such as the length of the hydrocarbon chain, the nature of substituents on the imidazoline ring, and the corrosive environment. The following table summarizes the performance of several imidazoline derivatives from various studies.

Imidazoline Derivative	Corrosive Medium	Metal	Inhibitor Conc.	Test Method	Inhibition Efficiency (%)	Reference
Oleic acid imidazoline	1% NaCl solution	Low carbon steel	Not Specified	Weight Loss, Tafel Polarization	83.33, 83.26	
Oleic acid amide (precursor)	3.5% NaCl solution (CO ₂ saturated)	Q235 steel	Not Specified	EIS, Potentiodynamic Polarization	< Imidazoline	[1][2]
Oleic acid imidazoline	3.5% NaCl solution (CO ₂ saturated)	Q235 steel	Not Specified	EIS, Potentiodynamic Polarization	> Amide precursor	[1][2]
1-(2-ammonia ethyl)-2-oleic acid imidazole	HCl solution	Q235 steel	150 mg·L ⁻¹	Static Mass Loss, Polarization Curves	Good	
1-(2-amino-thiourea ethyl)-2-oleic acid imidazole	HCl solution	Q235 steel	150 mg·L ⁻¹	Static Mass Loss, Polarization Curves	Better than above	
SOFA/DET A Imidazoline (IM A)	5% NaCl	Mild steel	Not Specified	Potentiodynamic Polarization, OCP	90.34	[3]

Imidazoline from soybean oil fatty acid	5% NaCl	Mild steel	Not Specified	Potentiodynamic Polarization, OCP	90.34	[3]
Quaternary imidazoline	15% HCl	Not Specified	Not Specified	Not Specified	99.113	[4]
Nine different imidazoline molecules	15 wt. % HCl and 3 wt. % HF solution	Steel	Not Specified	Weight-loss method	High	[5]
Oleic acid imidazoline	Oilfield application	Not Specified	1.5 per mill	Not Specified	> 99	[6]
Two imidazoline derivatives	3.5 wt. % NaCl simulation-concrete-pore solution	Carbon steel	Not Specified	Weight loss, EIS, Potentiodynamic polarization	up to 96.02	[7]
DAMO Imidazoline	5 % NaCl concentration	Low carbon steel	0.28 wt. %	Tafel method	Excellent	[7]
Fatty acid imidazoline (S-Imd)	1 wt % NaCl with 500 ppm acetic acid under CO ₂	Carbon steel	300 ppm	Weight Loss, EIS, PDP, LPR	up to 91.6	[8]
TOFA/DET A based imidazoline	CO ₂ saturated 3 wt. % NaCl	X65 carbon steel	25 ppm	Not Specified	95 (at 66°C)	[9]
TOFA/DET A based imidazoline	CO ₂ saturated 3 wt. % NaCl	X65 carbon steel	1000 ppm	Not Specified	90 (at 149°C)	[9]

C18:2 and C18:1 imidazoline s	Water solution of monoethyl ene glycol (MEG)	Carbon steel	25 mg/dm ³	Not Specified	Reduces corrosion rate to < 0.1 mm/year	[10]
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Experimental Protocols

The evaluation of corrosion inhibitors is crucial for determining their effectiveness. The following are detailed methodologies for key experiments used to assess the performance of imidazoline derivatives.

Weight Loss Method

The weight loss method is a straightforward and widely used technique for determining corrosion rates and inhibitor efficiency.

- Specimen Preparation: Metal coupons (e.g., mild steel) of known dimensions are cleaned, degreased, and weighed accurately.
- Exposure: The weighed coupons are immersed in the corrosive solution with and without the inhibitor for a specified period.
- Cleaning: After the exposure period, the coupons are removed, cleaned to remove corrosion products according to standard procedures, dried, and re-weighed.
- Calculation of Inhibition Efficiency (IE%): $IE\% = [(W_0 - W_i) / W_0] \times 100$ Where:
 - W_0 is the weight loss of the metal coupon in the uninhibited solution.
 - W_i is the weight loss of the metal coupon in the inhibited solution.

Potentiodynamic Polarization

This electrochemical technique provides insights into the kinetics of the anodic and cathodic corrosion reactions and helps to classify the inhibitor as anodic, cathodic, or mixed-type.

- **Electrochemical Cell:** A standard three-electrode cell is used, consisting of a working electrode (the metal specimen), a reference electrode (e.g., Saturated Calomel Electrode - SCE), and a counter electrode (e.g., platinum or graphite).
- **Procedure:** The working electrode is immersed in the test solution (with and without inhibitor) until a stable open circuit potential (OCP) is reached. The potential is then scanned from a cathodic potential to an anodic potential at a slow scan rate.
- **Data Analysis:** The resulting polarization curve (log current density vs. potential) is used to determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) by extrapolating the linear Tafel regions.
- **Calculation of Inhibition Efficiency (IE%):** $IE\% = [(i_{corr}(\text{blank}) - i_{corr}(\text{inh})) / i_{corr}(\text{blank})] \times 100$ Where:
 - $i_{corr}(\text{blank})$ is the corrosion current density in the absence of the inhibitor.
 - $i_{corr}(\text{inh})$ is the corrosion current density in the presence of the inhibitor.

Electrochemical Impedance Spectroscopy (EIS)

EIS is a non-destructive technique that provides detailed information about the corrosion process and the protective film formed by the inhibitor.

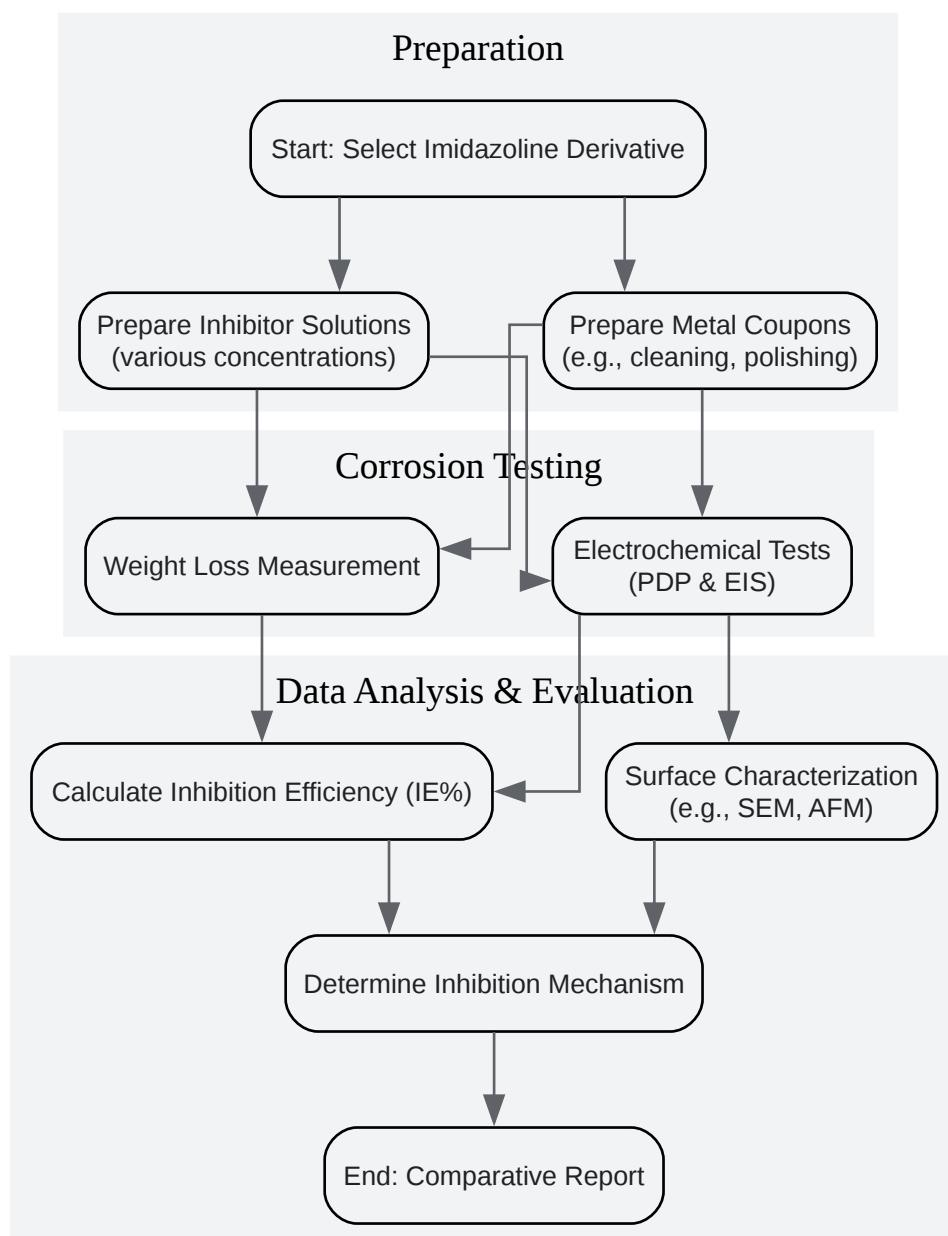
- **Experimental Setup:** The same three-electrode cell as in potentiodynamic polarization is used.
- **Procedure:** A small amplitude AC voltage signal of varying frequency is applied to the working electrode at its OCP. The resulting current response is measured.
- **Data Representation:** The impedance data is typically presented as Nyquist and Bode plots.
- **Analysis:** The plots are analyzed by fitting the data to an equivalent electrical circuit model to determine parameters such as solution resistance (R_s), charge transfer resistance (R_{ct}), and double-layer capacitance (C_{dl}). An increase in R_{ct} and a decrease in C_{dl} in the presence of the inhibitor indicate the formation of a protective film.

- Calculation of Inhibition Efficiency (IE%): $IE\% = [(R_{ct}(inh) - R_{ct}(blank)) / R_{ct}(inh)] \times 100$
Where:

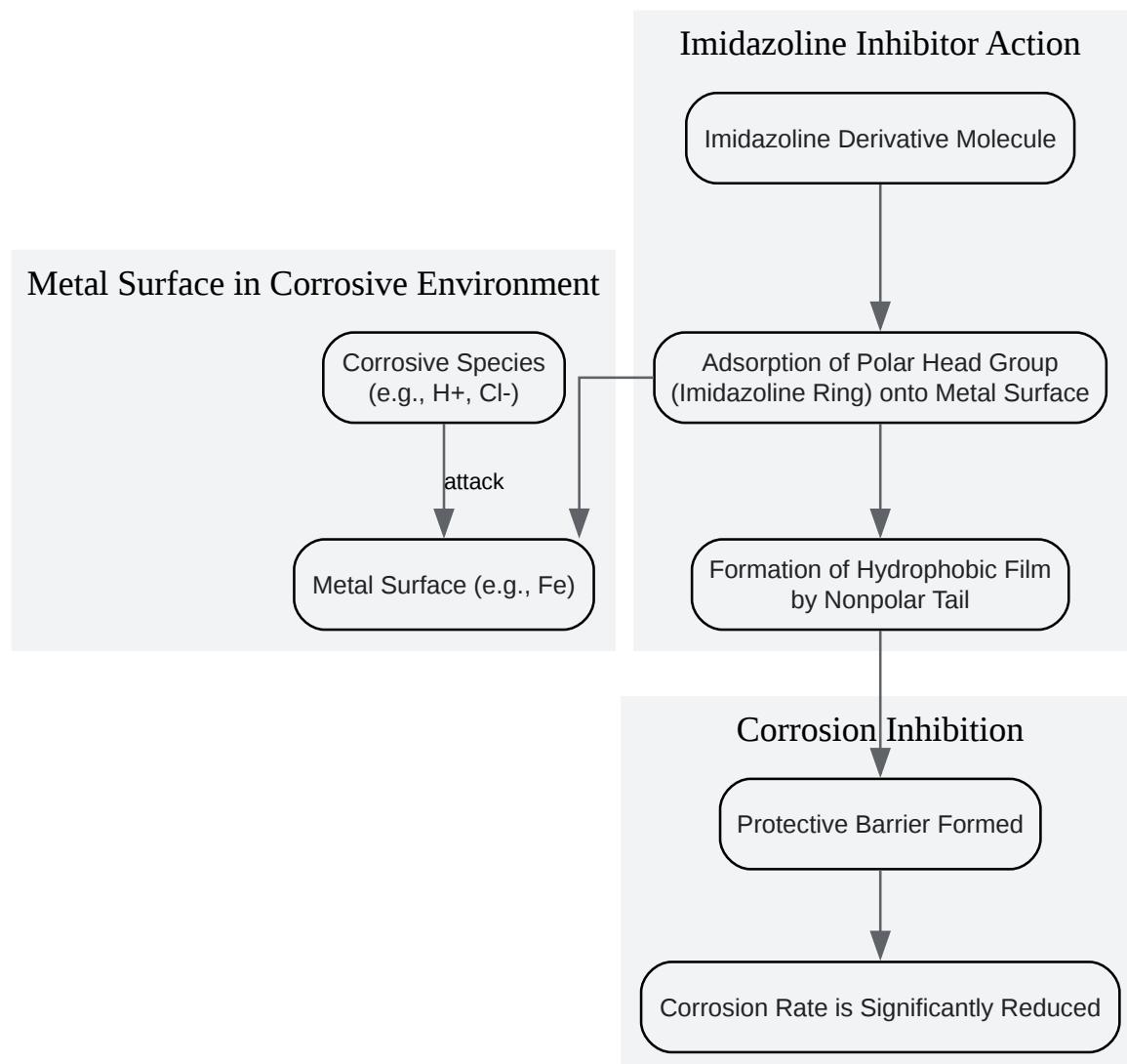
- $R_{ct}(blank)$ is the charge transfer resistance in the absence of the inhibitor.
- $R_{ct}(inh)$ is the charge transfer resistance in the presence of the inhibitor.

Visualizing the Process: Mechanism and Workflow

To better understand the action and evaluation of imidazoline inhibitors, the following diagrams illustrate their mechanism and a typical experimental workflow.

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Caption: Experimental workflow for evaluating imidazoline corrosion inhibitors.

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Caption: Mechanism of corrosion inhibition by imidazoline derivatives.

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